

safety, handling, and storage of 4-Methoxy-2,4-dioxobutanoic acid

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Compound of Interest

Compound Name: 4-Methoxy-2,4-dioxobutanoic acid

Cat. No.: B088724

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **4-Methoxy-2,4-dioxobutanoic Acid**

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and storage requirements for **4-Methoxy-2,4-dioxobutanoic acid** (CAS No. 13192-05-7). Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights to ensure a safe and compliant laboratory environment. The causality behind each recommendation is explained to foster a deep understanding of the principles of chemical safety.

Hazard Identification and Physicochemical Profile

4-Methoxy-2,4-dioxobutanoic acid is a solid organic compound utilized in various research and synthesis applications. A thorough understanding of its properties is the foundation of its safe use.

Table 1: Physicochemical and Identification Data

Property	Value	Source
CAS Number	13192-05-7	[1]
Molecular Formula	C ₅ H ₆ O ₅	[1]
Molecular Weight	146.1 g/mol	[1]
Physical Form	Solid	
Boiling Point	240.5 ± 23.0 °C at 760 mmHg	

| IUPAC Name | **4-methoxy-2,4-dioxobutanoic acid** | |

The primary hazards associated with this compound are clearly defined under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. These classifications dictate the necessary precautions for handling and exposure control.

Table 2: GHS Hazard Classification for **4-Methoxy-2,4-dioxobutanoic Acid**

Pictogram	GHS Code	Hazard Statement	Source
	GHS07	Signal Word: Warning	
	H302	Harmful if swallowed	
	H315	Causes skin irritation	
	H319	Causes serious eye irritation	

| | H335 | May cause respiratory irritation | |

Risk Mitigation and Exposure Control

A multi-layered approach is essential to minimize risk when working with **4-Methoxy-2,4-dioxobutanoic acid**. The hierarchy of controls, a foundational concept in laboratory safety, prioritizes the most effective measures. Engineering controls and administrative policies are paramount, with Personal Protective Equipment (PPE) serving as the final, critical barrier.



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Caption: Hierarchy of controls for mitigating chemical exposure.

Engineering Controls

The primary engineering control for handling this compound, particularly in its powdered form, is a certified chemical fume hood. This is crucial to mitigate the risk of respiratory irritation (H335) by preventing the inhalation of airborne particulates.[\[2\]](#) General laboratory ventilation should also be maintained to ensure low background levels of airborne contaminants.[\[2\]](#) Facilities must be equipped with an eyewash station and a safety shower, readily accessible from the handling area.[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye irritation (H315, H319). The selection of PPE should be based on a thorough risk assessment of the specific procedure being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Causality
Eye Protection	Chemical splash goggles conforming to ANSI Z87.1 or EN166 standards.	Prevents airborne powder or splashes from solutions from causing serious eye irritation (H319).[3]
Hand Protection	Acid-resistant nitrile rubber gloves. [4]	Provides a barrier against direct skin contact, preventing irritation (H315). Gloves must be inspected before use and removed carefully to avoid contaminating the skin. [5]
Body Protection	A buttoned lab coat. A chemical-resistant apron is recommended when handling larger quantities or solutions.	Protects skin and personal clothing from contamination. [2]

| Respiratory | Not typically required if work is performed within a certified fume hood. | A fume hood provides adequate protection against respiratory irritation (H335) from the solid powder.

[\[6\]](#) |

Standard Operating Procedures for Safe Handling

Adherence to well-defined protocols is critical for ensuring safety and experimental integrity. Do not eat, drink, or smoke in areas where this chemical is handled.[\[7\]](#)

Protocol for Weighing and Preparing Solutions

This protocol is designed to minimize exposure during the handling of the solid compound.

Materials:

- **4-Methoxy-2,4-dioxobutanoic acid**
- Spatula
- Weigh boat or paper
- Appropriate solvent
- Volumetric flask or other suitable glassware
- Mandatory PPE (see Table 3)

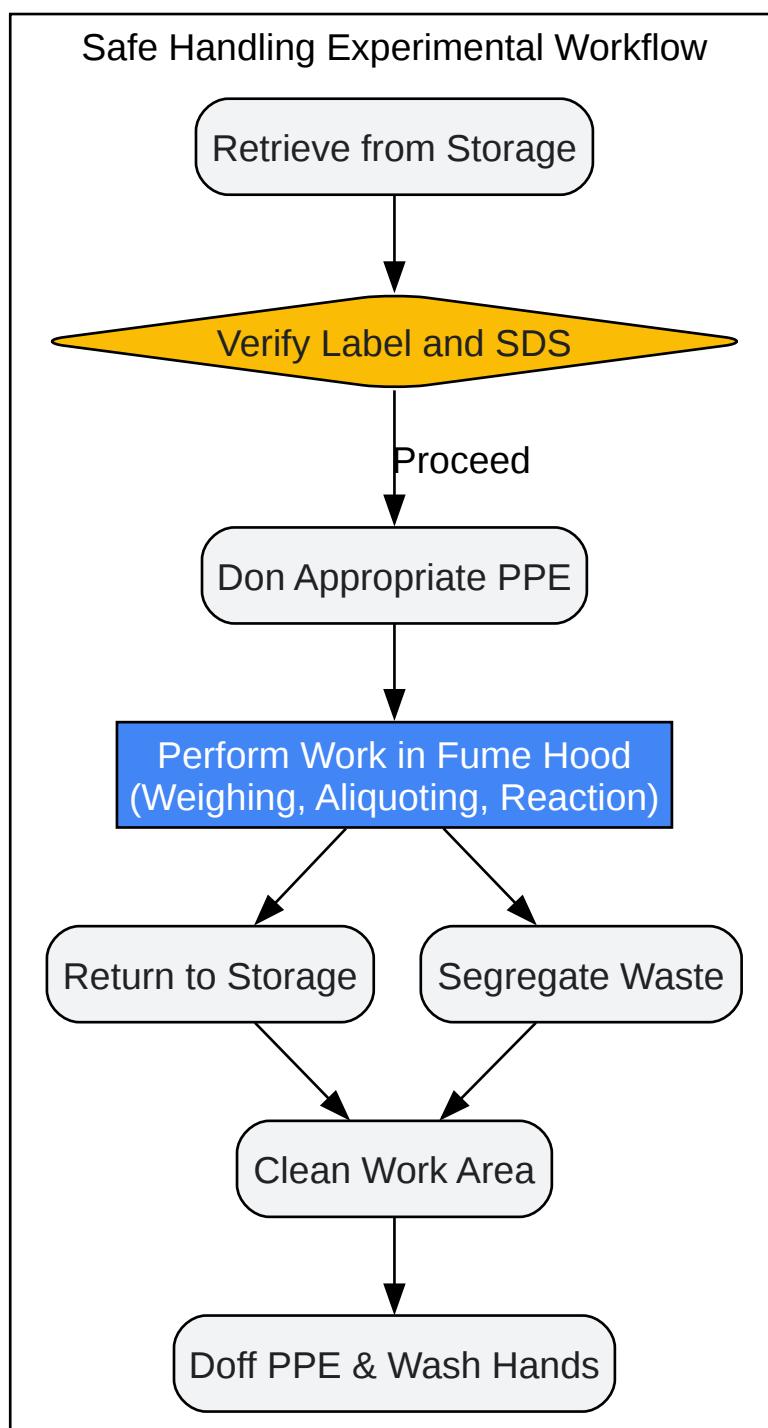
Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational.
- Staging: Place the chemical container, spatula, weigh boat, and glassware inside the fume hood.
- Weighing: Carefully open the container. Use a clean spatula to transfer the desired amount of solid to the weigh boat. Avoid generating dust.[\[2\]](#) Close the primary container immediately after dispensing.
- Dissolution: If preparing a solution, add the weighed solid to the glassware containing the solvent. Do not add solvent directly to the weigh boat.

- Mixing: Gently swirl or stir the solution within the fume hood until the solid is fully dissolved.
- Cleanup: Dispose of the used weigh boat and any contaminated wipes in a designated solid waste container. Clean the spatula thoroughly.
- Doffing PPE: Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical workflow, emphasizing critical safety checkpoints.



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Caption: A generalized workflow for handling chemicals safely.

Storage and Incompatibility

Proper storage is essential to maintain the stability of **4-Methoxy-2,4-dioxobutanoic acid** and prevent hazardous reactions.

Storage Conditions

- Location: Store in a cool, dry, and well-ventilated area.[8] The designated storage area should be a dedicated corrosives or acid cabinet.[3][4]
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[8][9] Ensure the container is clearly labeled with the chemical name and hazard information.[8]
- Environment: Store away from sources of heat, ignition, and direct sunlight.[8][10]

Chemical Incompatibility

As a carboxylic acid, this compound must be segregated from incompatible materials to prevent dangerous reactions.[3] Corrosive materials should be stored on lower shelves to minimize the hazard from falling.[9]

Table 4: Chemical Incompatibility Chart

Incompatible Material Class	Specific Examples	Rationale for Segregation
Strong Bases	Sodium hydroxide, potassium hydroxide, amines	Can cause a vigorous, exothermic neutralization reaction.[3]
Strong Oxidizing Agents	Nitric acid, perchlorates, permanganates	Can lead to potentially violent reactions, increasing fire or explosion risk.[11]

| Reactive Metals | Alkali metals (sodium, potassium), powdered aluminum | May react to generate flammable hydrogen gas. |

Emergency Procedures

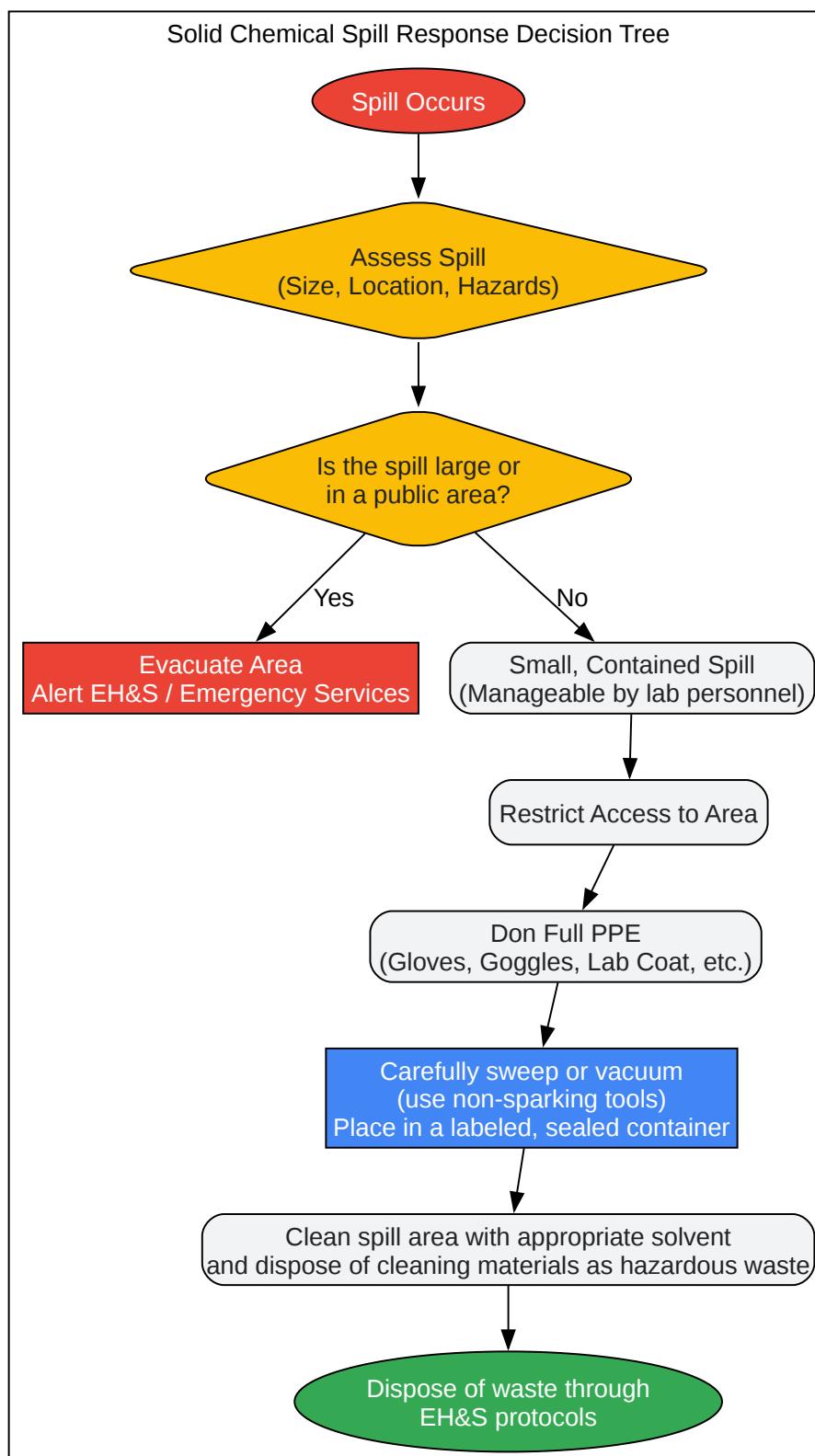
Immediate and correct response to an emergency can significantly reduce harm to personnel and property.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Remove contaminated clothing. Immediately flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[7\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[7\]](#)[\[13\]](#)

Spill Response

The appropriate response depends on the size and location of the spill.



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Caption: Decision tree for responding to a solid chemical spill.

For a small spill, wear appropriate PPE, avoid generating dust, and gently sweep the solid material into a labeled container for disposal.[2][7] Clean the area with a damp cloth or paper towel, and dispose of all cleanup materials as hazardous waste.

Waste Disposal

All waste containing **4-Methoxy-2,4-dioxobutanoic acid**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.[7] Dispose of waste in sealed, properly labeled containers.[12] Follow all local, state, and federal regulations for chemical waste disposal, typically managed through your institution's Environmental Health & Safety (EH&S) department.[5] Do not discharge the chemical into drains or the environment.[2][12]

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